

# Levomepromazine Hydrochloride: A Comprehensive Technical Guide to its Chemical Properties and Solubility

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## Compound of Interest

Compound Name: *Levomepromazine hydrochloride*

Cat. No.: *B074011*

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This in-depth technical guide provides a detailed overview of the core chemical properties and solubility characteristics of **levomepromazine hydrochloride**. The information is presented to support research, drug development, and formulation activities. All quantitative data is summarized in structured tables for ease of reference and comparison.

## Core Chemical Properties

**Levomepromazine hydrochloride** is the hydrochloride salt of levomepromazine, a phenothiazine derivative with antipsychotic, analgesic, and sedative properties.<sup>[1]</sup>

Understanding its fundamental chemical characteristics is crucial for its application and study.

Property	Value	Source
Molecular Formula	$C_{19}H_{25}ClN_2OS$	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	364.93 g/mol	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
IUPAC Name	(2R)-3-(2-methoxyphenothiazin-10-yl)-N,N,2-trimethylpropan-1-amine;hydrochloride	<a href="#">[2]</a>
CAS Registry Number	1236-99-3	<a href="#">[4]</a> <a href="#">[6]</a>
Appearance	White crystals or crystalline powder	<a href="#">[7]</a>
Melting Point	Approximately 90°C (prepared in isopropanol)	<a href="#">[4]</a> <a href="#">[6]</a>
Boiling Point	468 °C at 760 mmHg	<a href="#">[8]</a>
pKa (of Levomepromazine base)	9.19	<a href="#">[9]</a>
LogP (of Levomepromazine base)	4.7	<a href="#">[10]</a>

## Solubility Profile

The solubility of levomepromazine and its salts is a critical factor in its formulation and bioavailability. The hydrochloride salt is generally more water-soluble than the free base.

Compound	Solvent	Solubility	Source
Levomepromazine	Water	Barely soluble	[9]
Levomepromazine Hydrochloride	Water	Highly soluble (throughout physiological pH range)	[11]
Levomepromazine Maleate	Water	Very slightly soluble	[7]
Ethanol (95%)	Slightly soluble	[7]	
Methanol	Sparingly soluble	[7]	
Chloroform	Soluble	[7]	
Acetic acid (100)	Freely soluble	[7]	
Acetone	Slightly soluble	[7]	
Diethyl ether	Practically insoluble	[7]	

## Experimental Protocols

While specific experimental details for the cited data are proprietary to the sources, a general methodology for determining key parameters is outlined below.

### Protocol for Determination of Aqueous Solubility (Saturation Shake-Flask Method)

The saturation shake-flask method is a standard technique for determining the equilibrium solubility of a compound.[11]

Objective: To determine the concentration of **levomepromazine hydrochloride** that will dissolve in water at a specific temperature to form a saturated solution.

Materials:

- **Levomepromazine hydrochloride**

- Distilled or deionized water
- Constant temperature shaker bath
- Centrifuge
- Calibrated analytical balance
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable column and detector, or a UV-Vis Spectrophotometer

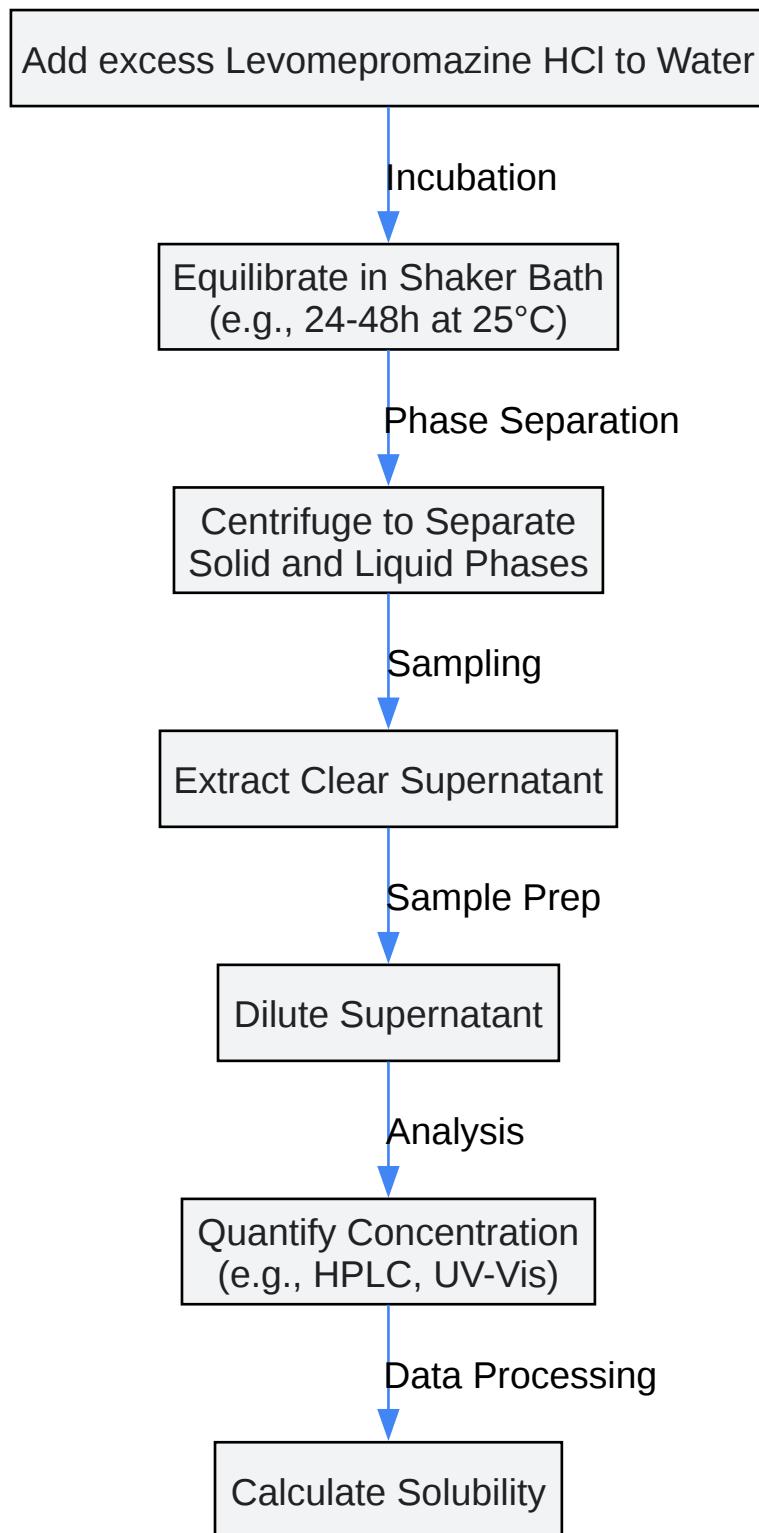
Procedure:

- Preparation of Supersaturated Solution: Add an excess amount of **levomepromazine hydrochloride** to a known volume of water in a sealed flask. The excess solid should be clearly visible.
- Equilibration: Place the flask in a constant temperature shaker bath (e.g., 25°C or 37°C) and agitate for a defined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: After equilibration, cease agitation and allow the suspension to settle. Centrifuge the samples to separate the undissolved solid from the saturated solution.
- Sample Preparation: Carefully withdraw a known volume of the clear supernatant. Dilute the supernatant with a suitable solvent to a concentration within the analytical range of the chosen quantification method.
- Quantification: Analyze the diluted samples using a validated analytical method, such as HPLC or UV-Vis spectrophotometry, to determine the concentration of **levomepromazine hydrochloride**.
- Calculation: Calculate the solubility in units such as mg/mL or mol/L based on the measured concentration and the dilution factor.

## Experimental Workflow for Solubility Determination

The logical flow of the saturation shake-flask method can be visualized as follows:

### Experimental Workflow for Solubility Determination

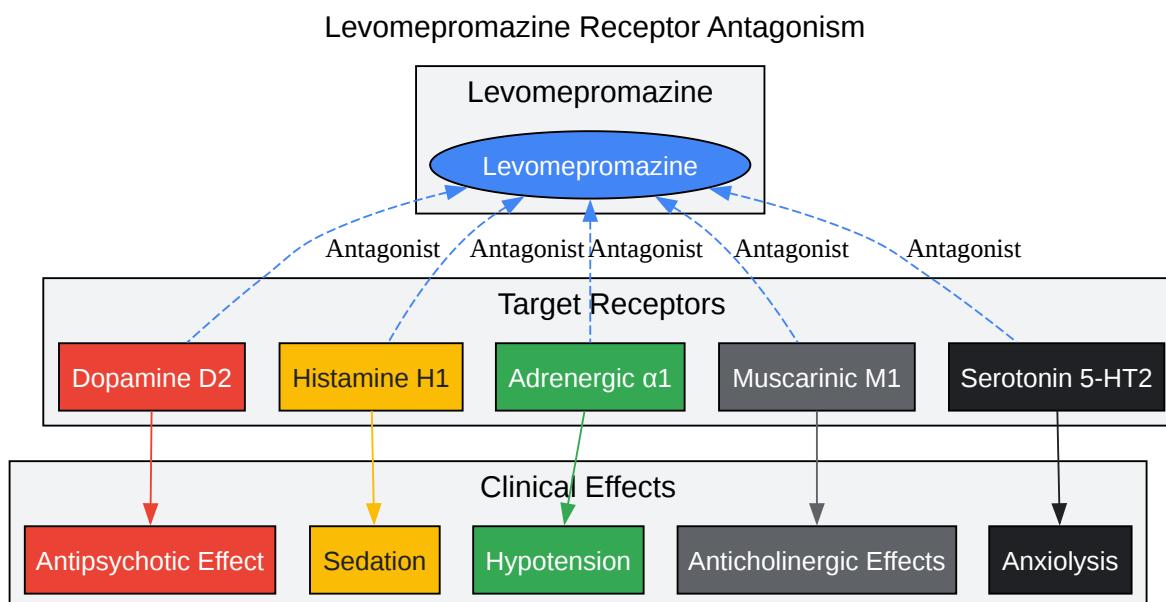


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Caption: Workflow for determining aqueous solubility using the shake-flask method.

## Signaling Pathways and Molecular Interactions

Levomepromazine is known to interact with multiple receptor systems in the central nervous system. Its therapeutic and side effects are a result of its antagonist activity at these receptors.



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Caption: Levomepromazine's antagonism of various CNS receptors and resulting effects.

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